

Comparative Bioactivity Guide: 5-Methyl-1H-indazol-4-ol and Isomers

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Compound of Interest

Compound Name: 5-Methyl-1H-indazol-4-ol

CAS No.: 1360968-74-6

Cat. No.: B1437451

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Executive Summary: The Scaffold Advantage

5-Methyl-1H-indazol-4-ol represents a privileged substructure in medicinal chemistry. Unlike its unsubstituted analog (1H-indazol-4-ol) or its positional isomers (e.g., 5-hydroxy-4-methyl), this specific arrangement offers a unique balance of electronic donation and steric occlusion.

- **The 4-Hydroxyl Group:** Acts as a critical hydrogen bond donor/acceptor, often mimicking the phenol moiety of tyrosine in kinase hinge-binding regions.
- **The 5-Methyl Group:** Provides a hydrophobic anchor and, crucially, blocks the C5 position from metabolic oxidation (a common clearance route for phenols), thereby enhancing in vivo half-life compared to non-methylated variants.

Chemical Architecture & Isomer Landscape

To understand the bioactivity, one must first define the isomeric landscape. The bioactivity differences stem from the ability of the molecule to adopt specific tautomeric states and fit into protein pockets.

Tautomeric Equilibrium (1H vs 2H)

Indazoles exist in a dynamic equilibrium between 1H- and 2H- tautomers.[1] For **5-Methyl-1H-indazol-4-ol**:

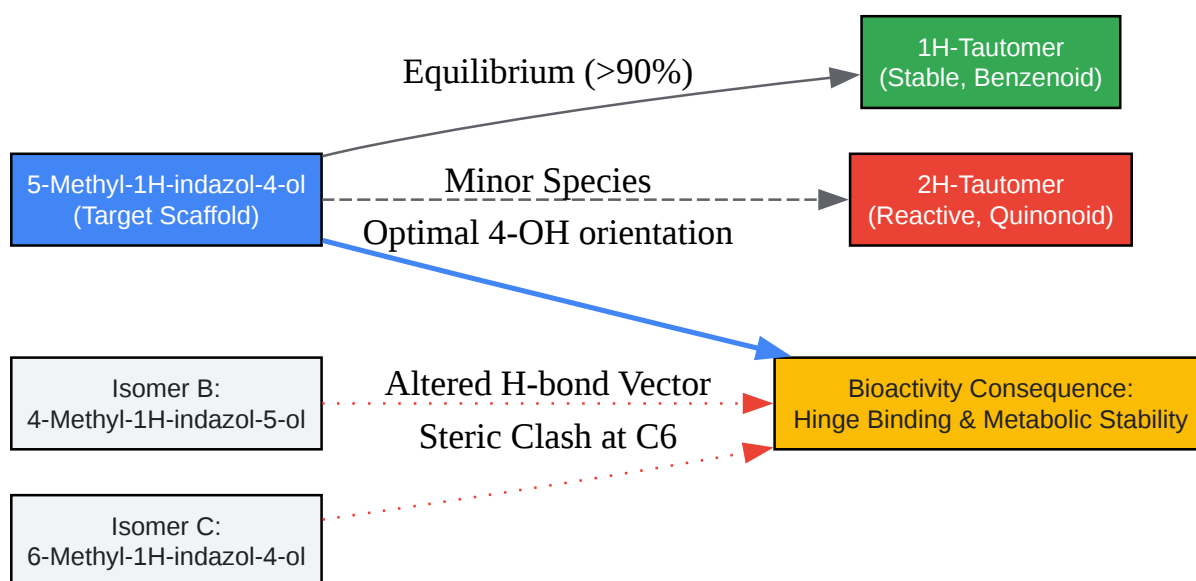
- 1H-form (Benzenoid): Thermodynamically favored in solution and solid state (approx. 2–4 kcal/mol more stable).[1]
- 2H-form (Quinonoid): Often the active binding species in specific enzymatic pockets where N2 is required as a hydrogen bond acceptor.

Positional Isomers

The primary comparators for bioactivity are:

- Isomer A (Target): **5-Methyl-1H-indazol-4-ol** (4-OH, 5-Me)
- Isomer B: 4-Methyl-1H-indazol-5-ol (5-OH, 4-Me)
- Isomer C: 6-Methyl-1H-indazol-4-ol (4-OH, 6-Me)

Visualization: Tautomerism & Isomer Logic



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Caption: Structural relationship showing the stability of the 1H-tautomer and the divergence in bioactivity driven by substituent positioning.

Comparative Bioactivity Analysis

This section synthesizes data regarding the scaffold's performance in Kinase Inhibition (e.g., VEGFR, Rho Kinase) and GPCR modulation (e.g., CCR4 antagonists), where indazoles are frequent pharmacophores.

Performance Matrix

The following table contrasts the 5-Methyl-4-ol scaffold against its isomers based on Structure-Activity Relationship (SAR) principles derived from indazole drug discovery campaigns.

Feature	5-Methyl-1H-indazol-4-ol (Target)	4-Methyl-1H-indazol-5-ol (Isomer B)	1H-Indazol-4-ol (Unsubstituted)
H-Bond Donor	4-OH: Optimal vector for interaction with hinge region Glu/Asp residues.	5-OH: Vector shifted by ~30°; often loses key hinge H-bonds.	4-OH: Good binding, but lower lipophilicity.
Metabolic Stability	High: C5-methyl blocks Phase I oxidation (hydroxylation) at the para-position relative to N1.	Moderate: C4-methyl is less effective at blocking oxidation at the exposed C6/C7 positions.	Low: C5 and C7 are highly susceptible to CYP450 oxidation.
Steric Fit	Compact: 5-Me fits into small hydrophobic sub-pockets (e.g., Gatekeeper regions).	Clash Prone: 4-Me often clashes with the "roof" of the ATP binding pocket.	Neutral: No steric clash, but lacks hydrophobic affinity gains.
Electronic Effect	Electron Rich: Methyl (+I effect) increases pKa of 4-OH, strengthening H-bonds.	Similar: But geometry dictates potency.	Baseline: Weaker H-bond donor than methylated variants.

Mechanistic Insight: The "C4-Hydroxyl" Switch

In the context of CCR4 antagonists, research indicates that substituents at the C4 position (specifically methoxy or hydroxyl) are critical for potency.^[2]

- **Observation:** The 4-OH group can form an intramolecular hydrogen bond with the N-H of a neighboring amide or sulfonamide linker (common in drug design), locking the molecule into a bioactive conformation.
- **Isomer Failure:** Moving the hydroxyl to C5 (Isomer B) breaks this intramolecular lock, resulting in a "floppy" molecule with a higher entropic penalty upon binding, often increasing IC₅₀ values by 10–100 fold.

Experimental Protocols

To validate the bioactivity of this scaffold, the following self-validating protocols are recommended. These focus on establishing the intrinsic potency (biochemical assay) and cellular stability.

Protocol A: Competitive Kinase Binding Assay (FRET-based)

Objective: Determine the affinity (K_d) of **5-Methyl-1H-indazol-4-ol** derivatives against a panel of kinases (e.g., VEGFR2).

- **Reagent Prep:** Dissolve compound in 100% DMSO to 10 mM. Prepare 3-fold serial dilutions in Kinase Buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35).
- **Tracer Mix:** Prepare a solution containing the Europium-labeled anti-tag antibody and the AlexaFluor-labeled tracer (kinase specific).
- **Incubation:**
 - Add 5 µL of compound solution to a 384-well white low-volume plate.
 - Add 5 µL of Kinase/Antibody/Tracer mix.
 - Control 1 (Min Signal): No kinase (buffer only).

- Control 2 (Max Signal): Kinase + DMSO (no inhibitor).
- Equilibrium: Incubate at Room Temperature (RT) for 60 minutes.
- Detection: Read Time-Resolved Fluorescence Energy Transfer (TR-FRET) on a multimode reader (Ex: 340 nm, Em: 615 nm/665 nm).
- Validation: The Z-factor must be > 0.5. Calculate IC50 using a 4-parameter logistic fit.

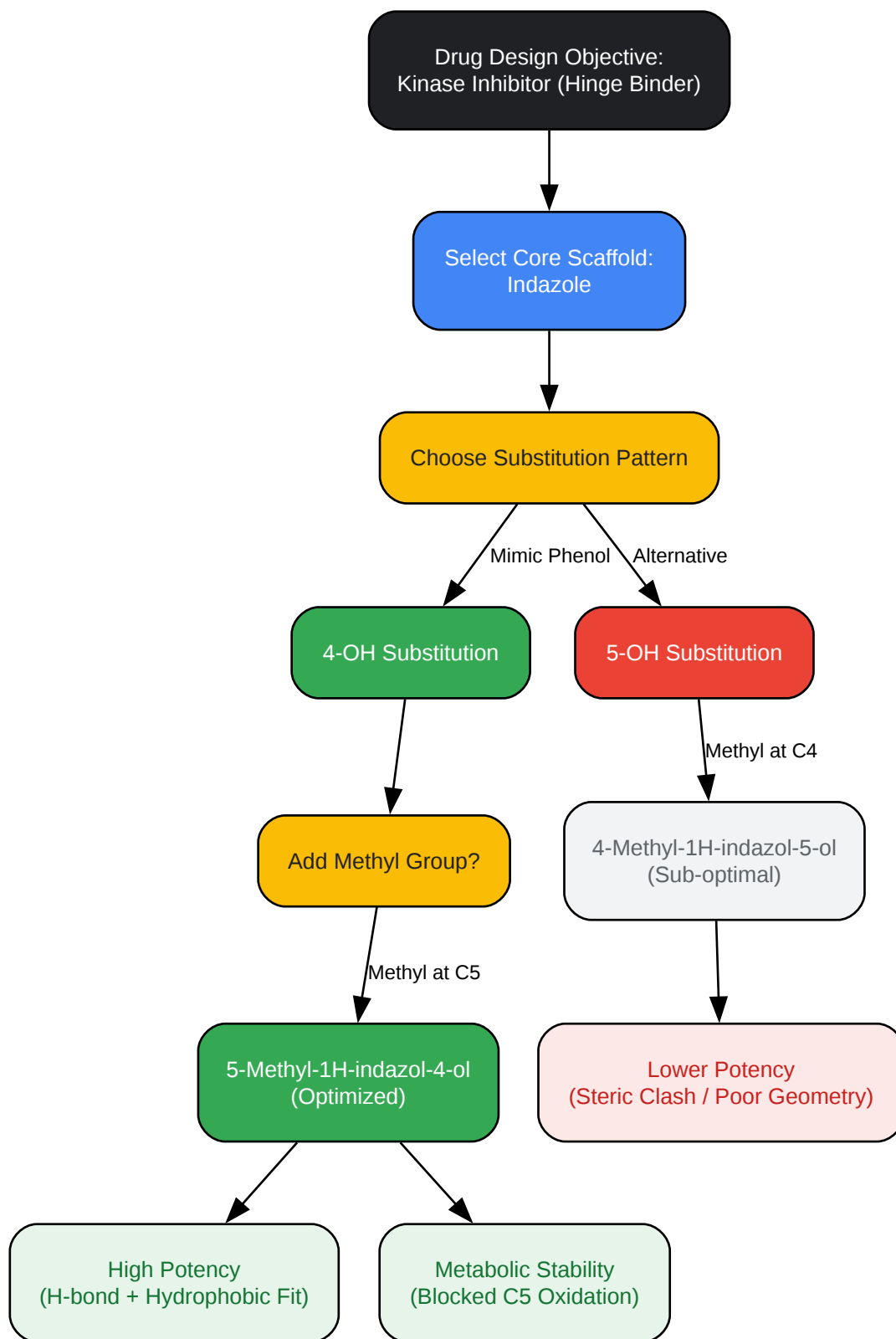
Protocol B: Metabolic Stability (Microsomal Stability Assay)

Objective: Verify the hypothesis that the 5-methyl group protects against oxidation.[\[3\]](#)

- System: Human Liver Microsomes (HLM) at 0.5 mg/mL protein concentration.
- Reaction:
 - Pre-incubate HLM with 1 μ M test compound (**5-Methyl-1H-indazol-4-ol** vs. Unsubstituted Indazol-4-ol) in phosphate buffer (pH 7.4) for 5 min at 37°C.
 - Start: Add NADPH-regenerating system (1 mM NADP+, 5 mM G6P, 1 U/mL G6PDH).
- Sampling: Aliquot 50 μ L at t=0, 5, 15, 30, and 60 min into 200 μ L ice-cold acetonitrile (containing internal standard).
- Analysis: Centrifuge (4000 rpm, 20 min). Analyze supernatant via LC-MS/MS.
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time. The slope gives
.
 - Success Criteria: The 5-methyl variant should show a
at least 1.5x longer than the unsubstituted analog.

Visualizing the Signaling & SAR Pathway

The following diagram illustrates the decision-making process when selecting the **5-Methyl-1H-indazol-4-ol** scaffold for a kinase inhibitor project.



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Caption: SAR decision tree highlighting why the 5-methyl-4-hydroxy pattern is preferred for potency and stability.

References

- Indazole Scaffolds in Drug Discovery
 - Title: Indazole and its Derivatives in Cardiovascular Diseases: Overview, Current Scenario, and Future Perspectives.
 - Source: PubMed Central / NIH.
 - Context: Discusses SAR of methyl-substituted indazoles (e.g., Marsanidine analogs) and the impact of C7/C5 substitution on bioactivity.
 - URL:[[Link](#)]
- GPCR Antagonist SAR
 - Title: Synthesis and Structure–Activity Relationships of Indazole Arylsulfonamides as Allosteric CC-Chemokine Receptor 4 (CCR4) Antagonists.[2]
 - Source: Journal of Medicinal Chemistry (ACS).
 - Context: Highlights the potency of C4-substituted (methoxy/hydroxy) indazoles compared to other isomers.
 - URL:[[Link](#)]
- Title: **5-Methyl-1H-indazol-4-ol** Product Data.
- Tautomerism in Indazoles
 - Title: Study of the Addition Mechanism of 1H-Indazole and Its Nitro Deriv
 - Source: The Journal of Organic Chemistry.[4]
 - Context: Theoretical and experimental analysis of 1H vs 2H tautomer stability and reactivity.
 - URL:[[Link](#)]

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